

2-Phenoxyethyl propionate toxicological data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Phenoxyethyl propionate

CAS No.: 23495-12-7

Cat. No.: B1207134

[Get Quote](#)

An In-Depth Technical Guide to the Toxicological Profile of **2-Phenoxyethyl Propionate**

Authored by a Senior Application Scientist

Foreword: The following guide provides a comprehensive toxicological evaluation of **2-Phenoxyethyl Propionate** (CAS No. 23495-12-7), a fragrance ingredient belonging to the Aryl Alkyl Alcohol Simple Acid Esters (AAASAE) structural group.^[1] This document is structured to provide researchers, scientists, and drug development professionals with an in-depth understanding of its safety profile. The assessment synthesizes available empirical data with scientifically justified read-across approaches, reflecting the current standards in chemical safety evaluation.

Introduction and Chemical Identity

2-Phenoxyethyl propionate is an ester of 2-phenoxyethanol and propionic acid. It is primarily used as a fragrance ingredient in various consumer products.^{[1][2]}

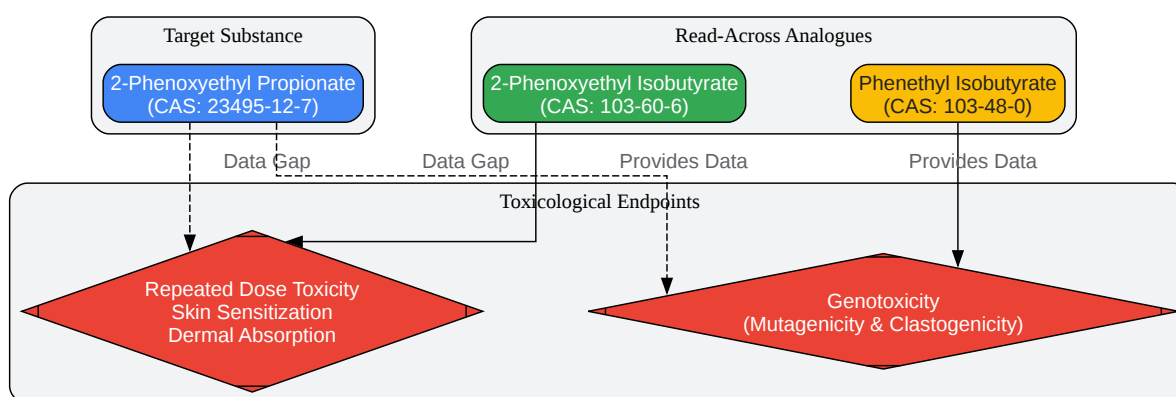
- Chemical Name: **2-Phenoxyethyl propionate**
- CAS Registry Number: 23495-12-7

- Molecular Formula: C₁₁H₁₄O₃
- Molecular Weight: 194.23 g/mol
- Appearance: Colorless clear liquid[2]

The toxicological assessment of this material is complex due to a lack of direct experimental data for several endpoints. Consequently, a weight-of-evidence approach, incorporating data from structurally similar molecules (read-across analogues), is essential for a complete safety evaluation. This methodology is scientifically robust when analogues exhibit similar metabolic and physicochemical properties.

Diagram 1: Read-Across Analogue Strategy

The following diagram illustrates the read-across strategy employed for the toxicological assessment of **2-Phenoxyethyl propionate**, identifying the key analogues used to address specific data gaps.



[Click to download full resolution via product page](#)

Caption: Read-across strategy for **2-Phenoxyethyl propionate** safety assessment.

Toxicokinetics: Dermal Absorption

Understanding the systemic exposure following dermal contact is critical for risk assessment. While no direct absorption data exists for **2-phenoxyethyl propionate**, a reliable study was conducted on its close structural analogue, 2-phenoxyethyl isobutyrate.

Experimental Protocol: In Vivo Dermal Absorption (Rat) This study was designed to quantify the amount of substance absorbed through the skin into the bloodstream.

- **Test System:** Male Sprague-Dawley rats.
- **Test Substance:** 2-phenoxyethyl isobutyrate.
- **Dose & Application:** A single dose of 1000 mg/kg was applied to a clipped dorsal skin area. The application site was semi-occluded to prevent evaporation and ingestion.
- **Duration:** 24 hours.
- **Analysis:** The amount of absorbed substance was determined by analyzing urine, feces, and residual substance at the application site.

Results: The study determined that 22.81% of the applied dose of 2-phenoxyethyl isobutyrate was systemically absorbed.[3] This value is fundamental for interpreting the systemic toxicity of dermally applied **2-phenoxyethyl propionate**, as it allows for the conversion of an external dose to an internal systemic dose.

Acute Toxicity

Acute toxicity studies evaluate the potential for adverse effects from a single, short-term exposure.

Endpoint	Species	Route	Value	Reference
Oral LD ₅₀	Rat	Oral	4000 mg/kg	[4]
Dermal LD ₅₀	Rabbit	Dermal	> 5000 mg/kg	[4]

Data presented for 2-Phenylethyl propionate (CAS 122-70-3), a structurally related ester, as direct data for **2-phenoxyethyl propionate** is not available in the cited safety data sheets. The low toxicity profile is consistent with this class of chemicals.

Local Irritation and Sensitization

Skin and Eye Irritation

Based on available information and the chemical nature of aryl alkyl alcohol simple acid esters, **2-phenoxyethyl propionate** is not expected to be a significant skin or eye irritant.[1] Studies on the read-across material 2-phenoxyethyl isobutyrate support this conclusion.[3][5]

Skin Sensitization

Skin sensitization is a key endpoint for dermally applied substances like fragrance ingredients. The potential of **2-phenoxyethyl propionate** to induce skin allergy has been evaluated through both human studies and animal data using a read-across analogue.

Human Maximization Test (**2-Phenoxyethyl propionate**):

- Methodology: A human maximization test involves an induction phase with repeated applications of the test material to induce a potential allergic response, followed by a challenge phase to elicit a reaction.
- Results: No skin sensitization reactions were observed when **2-phenoxyethyl propionate** was tested at a concentration of 10%.[3]

Murine Local Lymph Node Assay (LLNA) (2-Phenoxyethyl isobutyrate): The LLNA is the preferred animal model for identifying skin sensitizers. It measures the proliferation of lymphocytes in the draining lymph nodes following exposure to a test chemical.

- Rationale: An increase in lymphocyte proliferation (measured by radioactive thymidine incorporation) indicates a T-cell mediated immune response characteristic of sensitization.
- Results: The read-across material, 2-phenoxyethyl isobutyrate, was not found to be sensitizing when tested up to a concentration of 100%.[3]

Conclusion on Sensitization: Based on the weight of evidence from human data on the target material and supporting animal data on a close analogue, **2-phenoxyethyl propionate** is not considered a skin sensitizer under current use levels.[3]

Genotoxicity

Genotoxicity assays are crucial for identifying substances that can cause DNA or chromosomal damage, which may lead to cancer or heritable defects. No direct genotoxicity studies have been conducted on **2-phenoxyethyl propionate**. Therefore, data from the read-across material phenethyl isobutyrate is used for this assessment.[3]

Bacterial Reverse Mutation Assay (Ames Test)

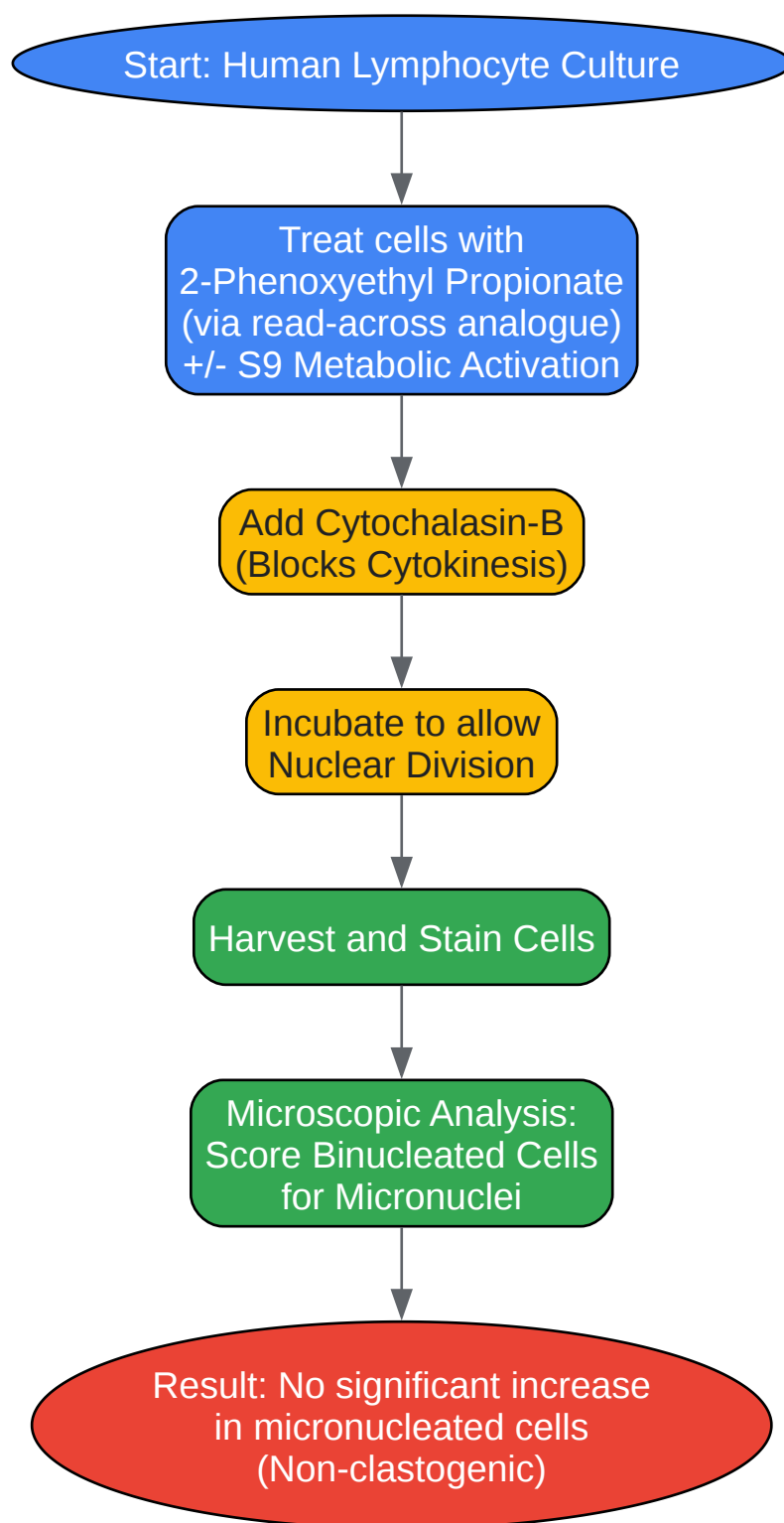
- Principle: This in vitro assay uses several strains of *Salmonella typhimurium* with pre-existing mutations that render them unable to synthesize an essential amino acid (histidine). A positive result (mutagenicity) is indicated if the test chemical causes a reverse mutation, allowing the bacteria to grow on a histidine-free medium.
- Methodology:
 - Strains: *S. typhimurium* strains TA98, TA100, TA1535, and TA1537 were used.
 - Activation: The assay was conducted both with and without an external metabolic activation system (S9 fraction from rat liver) to mimic mammalian metabolism.
 - Exposure: Plates were treated with phenethyl isobutyrate at concentrations up to 5000 µg/plate .
- Results: No increase in the number of revertant colonies was observed at any concentration, either with or without S9 metabolic activation.[3] This indicates that phenethyl isobutyrate is not mutagenic in this system.

In Vitro Micronucleus Test

- Principle: This test detects chromosomal damage. Micronuclei are small, extra-nuclear bodies containing chromosome fragments or whole chromosomes that were not incorporated into the daughter nuclei during cell division. An increase in micronucleated cells indicates clastogenic (chromosome-breaking) or aneugenic (chromosome-loss) activity.

- Methodology:
 - Test System: Human peripheral blood lymphocytes.
 - Activation: Conducted with and without S9 metabolic activation.
 - Exposure: Cells were treated with phenethyl isobutyrate at concentrations up to 1000 µg/mL.
- Results: The test substance did not induce a significant increase in binucleated cells containing micronuclei.[3] This demonstrates a lack of clastogenic activity.

Diagram 2: In Vitro Micronucleus Test Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the in vitro micronucleus clastogenicity assay.

Genotoxicity Conclusion: Based on robust data from a well-selected read-across analogue, **2-phenoxyethyl propionate** is not considered to pose a genotoxic risk.[3]

Repeated Dose Toxicity

No repeated dose toxicity studies are available for **2-phenoxyethyl propionate**. The assessment relies on a 13-week sub-chronic dermal toxicity study conducted on the analogue 2-phenoxyethyl isobutyrate.[3]

- Test System: Rats.
- Route: Dermal application.
- Duration: 13 weeks.
- Dose Levels: 0, 100, 300, or 1000 mg/kg/day.
- Results: No treatment-related adverse effects were observed at any dose level.
- NOAEL: The No Observed Adverse Effect Level (NOAEL) was determined to be 1000 mg/kg/day, the highest dose tested.[3]

To establish a systemic NOAEL for risk assessment, this dermal NOAEL is adjusted using the dermal absorption data (22.81%).

- Systemic NOAEL: $1000 \text{ mg/kg/day} \times 22.81\% = 228.1 \text{ mg/kg/day}$. [3]

This systemic NOAEL is considered protective for potential chronic health effects from repeated exposure to **2-phenoxyethyl propionate**.

Reproductive and Developmental Toxicity

There are no reproductive or developmental toxicity data available for **2-phenoxyethyl propionate** or suitable read-across materials.[3] In such data-poor situations, regulatory science employs the Threshold of Toxicological Concern (TTC) approach.

- TTC Concept: The TTC is a conservative exposure threshold value for chemicals with limited or no toxicity data, below which there is a very low probability of an appreciable risk to

human health. Chemicals are placed into Cramer Classes based on their chemical structure, with Class II representing structures with low potential for toxicity.

- Assessment: The calculated total systemic exposure to **2-phenoxyethyl propionate** from its use in consumer products (0.020 µg/kg/day) is significantly below the established TTC for a Cramer Class II substance (9 µg/kg/day).[3]
- Conclusion: The margin of exposure is substantial, indicating that reproductive and developmental effects are not a concern at current exposure levels.[3]

Phototoxicity

Phototoxicity is the potential for a substance to cause a skin reaction upon exposure to UV light.

- Methodology: The potential for phototoxicity was evaluated by analyzing the UV/Visible absorption spectrum of **2-phenoxyethyl propionate**.
- Results: The substance showed no significant absorbance in the range of 290 to 700 nm. The molar absorption coefficient was well below the benchmark of 1000 L mol⁻¹ cm⁻¹, which would trigger concern for phototoxicity.[3]
- Conclusion: **2-Phenoxyethyl propionate** is not expected to present a concern for phototoxicity or photoallergenicity.[3]

Overall Safety Conclusion

The comprehensive toxicological profile of **2-phenoxyethyl propionate**, constructed from direct data and scientifically justified read-across studies, indicates a low level of concern for human health under its current conditions of use as a fragrance ingredient. The substance exhibits low acute toxicity, is not a skin or eye irritant, and is not a skin sensitizer. Furthermore, it does not pose a risk for genotoxicity, phototoxicity, or reproductive toxicity at current exposure levels. The systemic NOAEL of 228.1 mg/kg/day derived from a 13-week repeated dose dermal study on a close analogue provides a robust basis for its ongoing safe use.

References

- Api, A. M., et al. (2022). RIFM fragrance ingredient safety assessment, **2-phenoxyethyl propionate**, CAS Registry Number 23495-12-7. Food and Chemical Toxicology, 167.
- McGinty, D., Letizia, C. S., & Api, A. M. (2012). Fragrance material review on **2-phenoxyethyl propionate**. Food and Chemical Toxicology, 50 Suppl 2, S498-501. [[Link](#)]
- Api, A. M., et al. (2025). RIFM fragrance ingredient safety assessment, 2-phenoxyethyl isobutyrate, CAS registry number 103-60-6. Food and Chemical Toxicology.
- The Good Scents Company. (n.d.). **2-phenoxyethyl propionate**. The Good Scents Company. [[Link](#)]
- Perflavory. (n.d.). phenoxyethyl propionate, 23495-12-7. Perflavory. [[Link](#)]
- McGinty, D., Letizia, C. S., & Api, A. M. (2012). Fragrance material review on 2-phenoxyethyl isobutyrate. Food and Chemical Toxicology, 50 Suppl 2, S451-6. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Fragrance material review on 2-phenoxyethyl propionate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. phenoxyethyl propionate, 23495-12-7 [thegoodscentscompany.com]
- 3. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 4. fishersci.com [fishersci.com]
- 5. Fragrance material review on 2-phenoxyethyl isobutyrate - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Phenoxyethyl propionate toxicological data]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1207134/docs#2-phenoxyethyl-propionate-toxicological-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)